

A Comprehensive Technical Guide to 3,3-Dimethylbutylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethylbutylamine

Cat. No.: B107103

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CAS Number: 15673-00-4

This technical guide provides an in-depth overview of **3,3-Dimethylbutylamine**, a primary aliphatic amine with significant applications in chemical synthesis and research. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, safety protocols, and experimental characterization.

Chemical and Physical Properties

3,3-Dimethylbutylamine is a colorless, flammable liquid. Its key chemical and physical properties are summarized in the table below, providing a comprehensive reference for laboratory and research applications.

Property	Value	Unit	Source
CAS Number	15673-00-4	-	[1] [2]
Molecular Formula	C6H15N	-	[1] [2]
Molecular Weight	101.19	g/mol	[1]
Boiling Point	114-116	°C	
Density	0.752	g/mL at 25 °C	
Refractive Index	n20/D 1.4135	-	
Flash Point	6	°C (closed cup)	
InChI Key	GPWHFPWZAPOYN O-UHFFFAOYSA-N	-	[1]
SMILES	CC(C)(C)CCN	-	

Safety and Handling

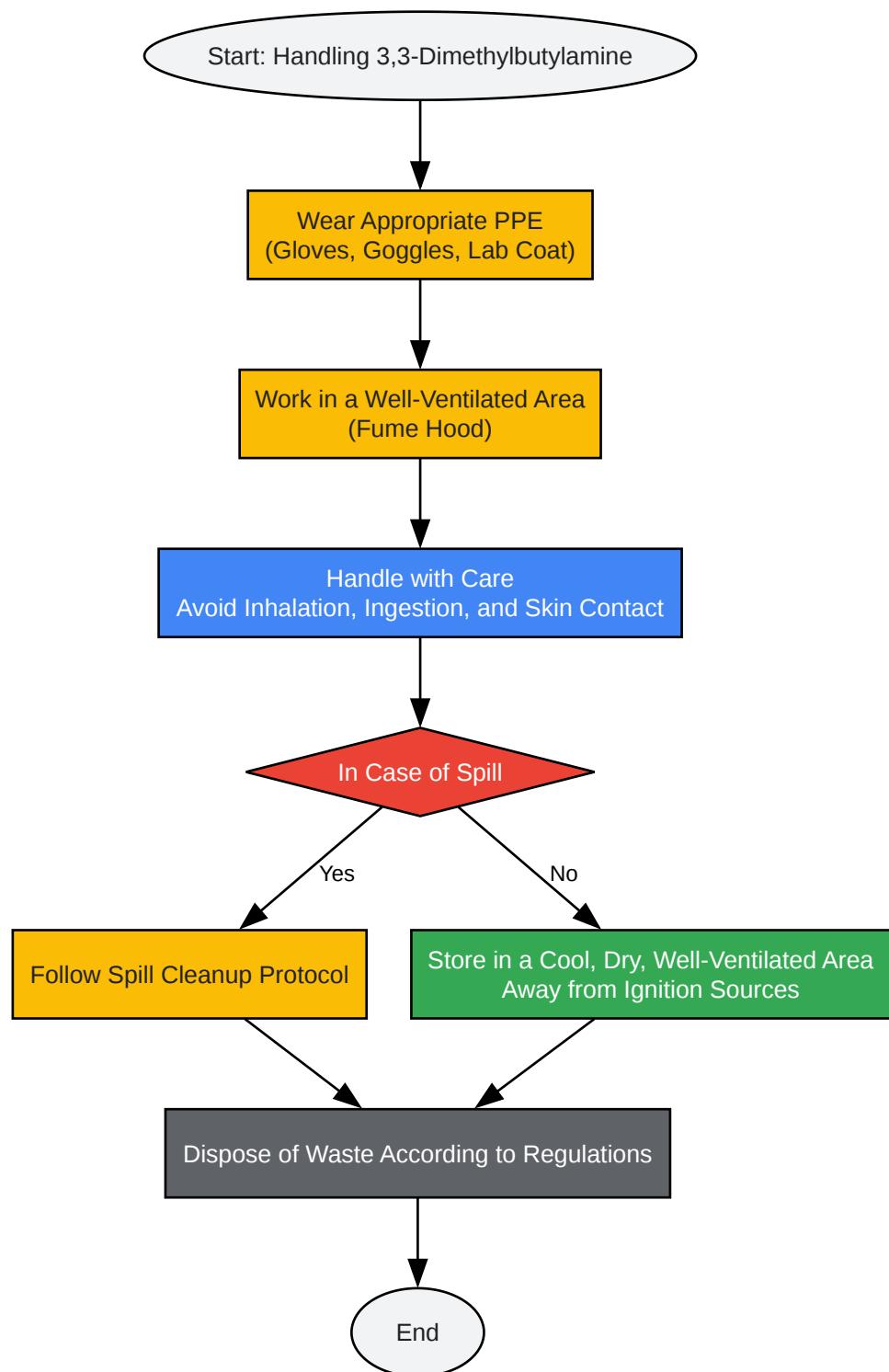
3,3-Dimethylbutylamine is classified as a hazardous substance and requires careful handling in a controlled laboratory environment. It is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.[\[1\]](#)[\[3\]](#) Inhalation, ingestion, or skin contact can be harmful.
[\[1\]](#)

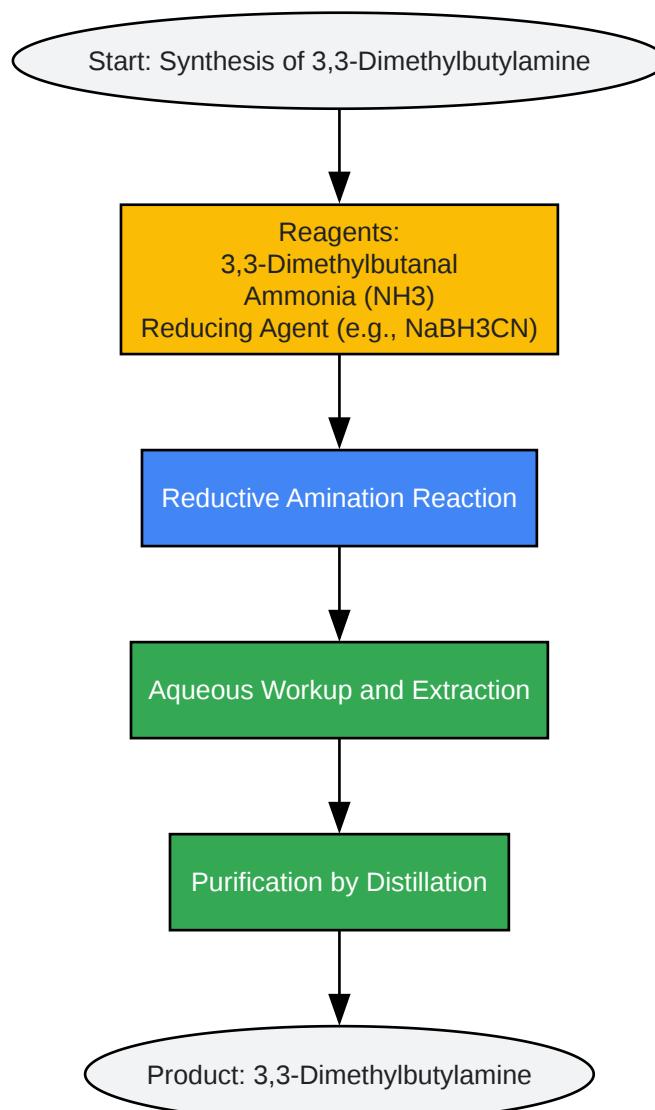
Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor [3]
Skin corrosion/irritation (Category 1B)	Corrosion	Danger	H314: Causes severe skin burns and eye damage [3]
Acute toxicity (Oral, Dermal, Inhalation)	Exclamation mark	Warning	Harmful if swallowed, in contact with skin, or if inhaled [1]

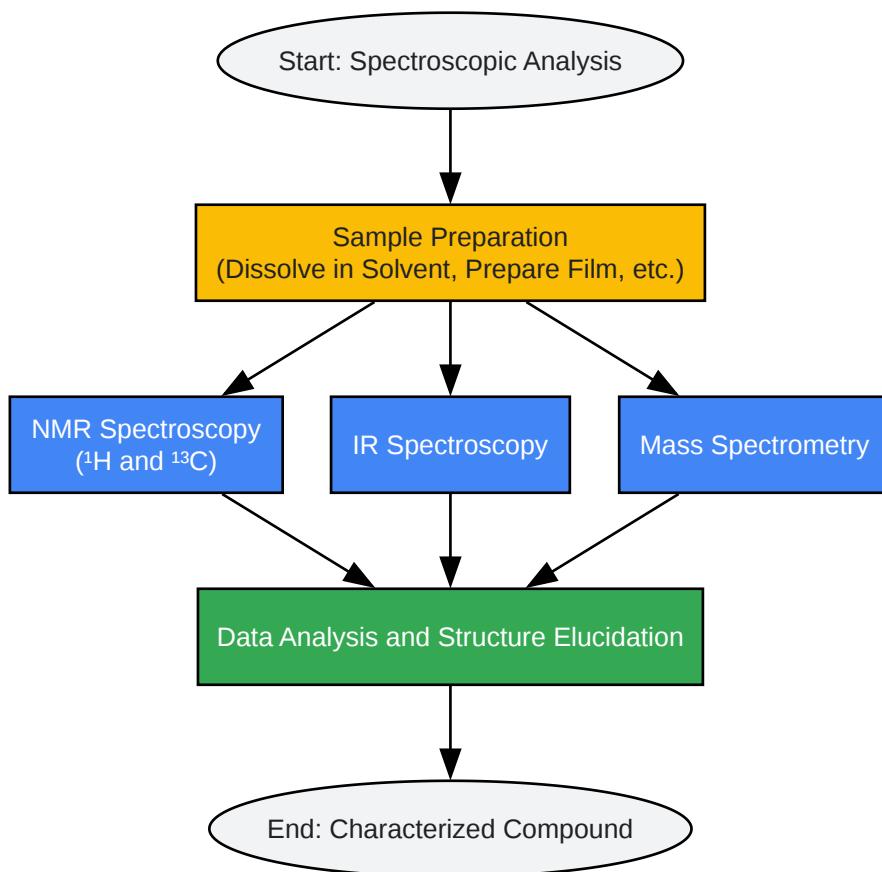
Precautionary Measures and Personal Protective Equipment (PPE):

Precautionary Statement	Description
Prevention	Keep away from heat, sparks, open flames, and hot surfaces. [4] Ground and bond container and receiving equipment. [4] Use explosion-proof electrical, ventilating, and lighting equipment. [4] Wear protective gloves, protective clothing, eye protection, and face protection. [4] Wash skin thoroughly after handling. [4] Do not eat, drink, or smoke when using this product. [4]
Response	If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [4] If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4] Immediately call a POISON CENTER or doctor/physician. [4] If swallowed: Rinse mouth. Do NOT induce vomiting. [4] If inhaled: Remove person to fresh air and keep comfortable for breathing. [4]
Storage	Store in a well-ventilated place. Keep cool. [4] Store locked up. [4]
Disposal	Dispose of contents/container to an approved waste disposal plant. [4]

A logical workflow for the safe handling of **3,3-Dimethylbutylamine** is illustrated in the diagram below.







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References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,3-Dimethylbutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107103#3-3-dimethylbutylamine-cas-number\]](https://www.benchchem.com/product/b107103#3-3-dimethylbutylamine-cas-number)

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